Technical Guide: Structure-Activity Relationship of 1-Benzofuran-2-Sulfonamide Derivatives

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Compound of Interest

Compound Name:	*1-Benzofuran-2-Sulfonamide*
CAS No.:	*124043-72-7*
Cat. No.:	*B055665*

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Executive Summary

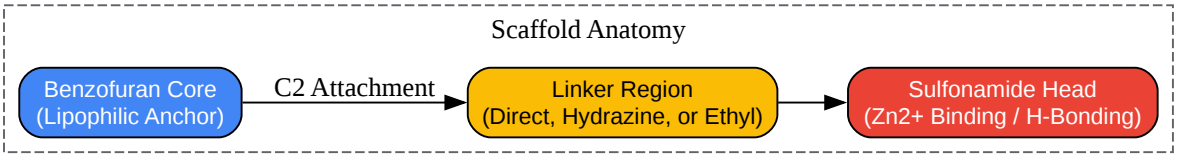
The **1-benzofuran-2-sulfonamide** scaffold represents a privileged structure in medicinal chemistry, effectively bridging the lipophilic utility of the benzofuran core with the polar, zinc-binding capability of the sulfonamide moiety. This class of compounds has demonstrated high-value potential in oncology, specifically as selective inhibitors of Carbonic Anhydrase (CA) isoforms IX and XII (hypoxia-induced tumor targets) and as tubulin polymerization inhibitors.

This guide dissects the molecular architecture of these derivatives, establishing the causal links between specific chemical modifications and their resultant biological efficacy.[1][2][3]

Chemical Architecture & Numbering

To navigate the SAR effectively, we must first define the scaffold's anatomy. The core consists of a fused benzene and furan ring (benzofuran) with a sulfonamide group attached at the C2 position, often modulated by a linker.

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Figure 1: Modular anatomy of the **1-benzofuran-2-sulfonamide** scaffold.

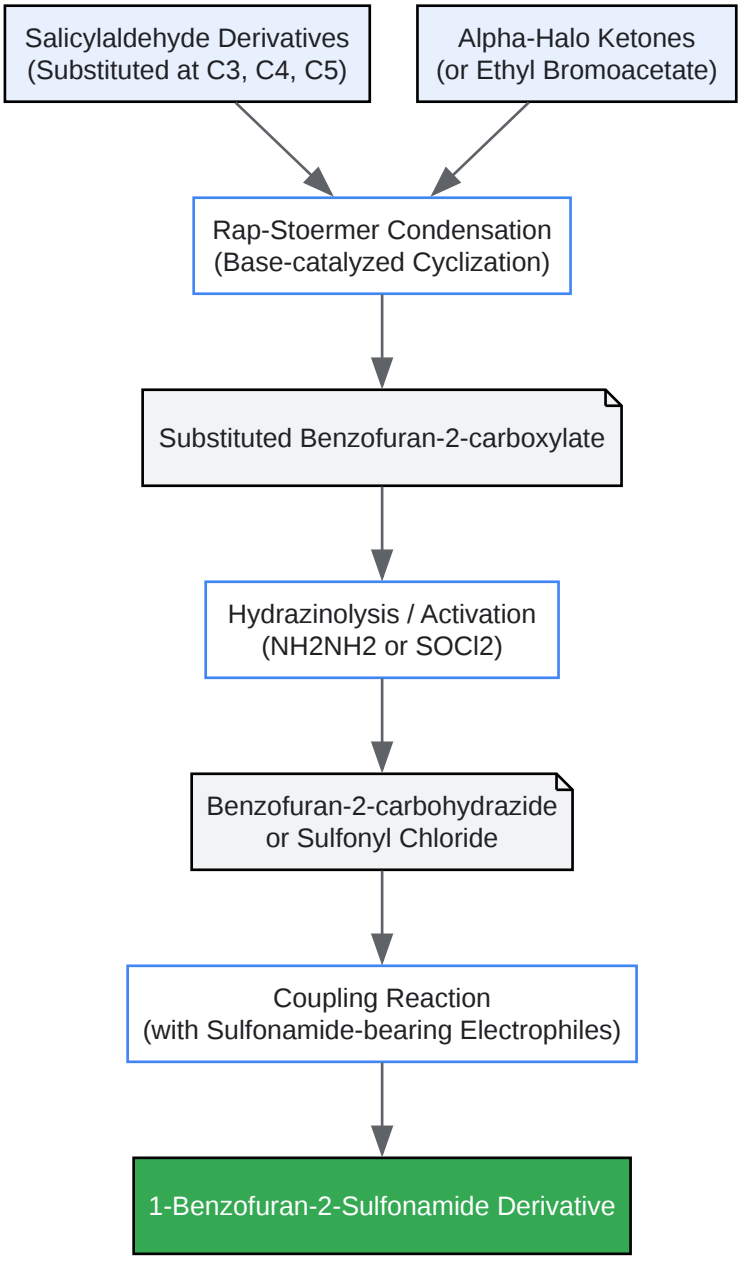
Synthesis Strategy

The construction of this scaffold typically follows two primary pathways: direct sulfonation or cyclization of pre-functionalized precursors. The choice depends on the substitution pattern required on the benzene ring.

Synthetic Workflow

The following diagram illustrates the "Convergent Route," which allows for the highest diversity in SAR exploration.

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Figure 2: Convergent synthetic pathway for benzofuran-sulfonamide derivatives.

Structure-Activity Relationship (SAR) Deep Dive

The biological activity of these derivatives is governed by three distinct regions: the Zinc-Binding Group (ZBG), the Linker, and the Hydrophobic Tail.

The Sulfonamide Head (ZBG)

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- Primary Function: Acts as a zinc-anchoring group in metalloenzymes (e.g., Carbonic Anhydrases).[4]
- SAR Rule: The primary sulfonamide (

) is essential for high affinity against hCA isoforms.
- Modification: Substitution on the sulfonamide nitrogen (

  -substitution) generally abolishes CA inhibitory activity but may open pathways for other targets (e.g., anticancer activity via tubulin destabilization) by increasing lipophilicity and membrane permeability.

The Linker Region (C2 Position)

The spatial arrangement between the benzofuran ring and the sulfonamide is critical for isoform selectivity.

- Direct Attachment: High potency but often lower selectivity between hCA I, II (cytosolic) and IX, XII (transmembrane).
- Hydrazide/Hydrazine Linkers: Introducing a hydrazide (

) or hydrazine linker significantly improves selectivity for hCA IX and XII.[5]
  - Mechanism:[6][7][8][9] The linker adds flexibility and hydrogen-bonding capability, allowing the molecule to interact with specific residues near the active site entrance of tumor-associated isoforms.

The Benzofuran Core (Hydrophobic Tail)

Substitutions on the benzene ring modulate lipophilicity (LogP) and steric fit within the enzyme pocket.

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Position	Modification	Biological Impact
C3	Methyl ( )	Enhances hydrophobic interaction; often increases metabolic stability.
C5	Halogens (Cl, Br)	Critical for Potency. Electron-withdrawing groups here increase acidity of the sulfonamide (if electronically coupled) and fill hydrophobic pockets. 5-Br is a privileged motif for hCA IX inhibition.
C6	Methoxy ( )	Essential for Tubulin inhibition. [10] Derivatives with 6-OMe often show dual activity (CA inhibition + Microtubule destabilization).
C7	Bulky Groups	Generally tolerated but can reduce potency if the group is too sterically hindering.

Case Study: Tumor-Associated Carbonic Anhydrase Inhibition

Target: hCA IX and XII (overexpressed in hypoxic tumors). Lead Compound Profile: 5-Bromo-benzofuran-2-sulfonamide derivatives.

- Mechanism: The benzofuran tail lodges into the hydrophobic half of the enzyme active site, while the sulfonamide coordinates the catalytic Zn(II) ion.
- Selectivity Data:
  - Compound 5b (from literature):

    (hCA IX) = 10.1 nM vs.

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(hCA I) > 500 nM.

- Selectivity Factor: >50-fold selectivity for tumor isoforms over cytosolic housekeeping isoforms.

Experimental Protocols

Protocol A: Synthesis of 5-Bromobenzofuran-2-sulfonamide (General Procedure)

Objective: To synthesize the core scaffold via chlorosulfonation.

- Reagents: 5-Bromobenzofuran (1.0 eq), Chlorosulfonic acid (excess, 5.0 eq), Thionyl chloride (2.0 eq), Ammonium hydroxide (excess).
- Step 1 (Chlorosulfonation):
  - Cool chlorosulfonic acid to 0°C in a chemically resistant flask.
  - Add 5-Bromobenzofuran dropwise over 30 minutes, maintaining temperature < 5°C.
  - Allow to warm to room temperature (RT) and stir for 2 hours.
  - Checkpoint: Monitor TLC for disappearance of starting material.
  - Pour reaction mixture over crushed ice. The sulfonyl chloride intermediate will precipitate. Filter and wash with cold water.
- Step 2 (Amination):
  - Dissolve the wet sulfonyl chloride cake in THF or Acetone.
  - Add concentrated Ammonium Hydroxide (28%

) dropwise at 0°C.
  - Stir at RT for 4 hours.
- Workup:

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- Evaporate solvent. Acidify residue with 1N HCl to pH 4.
- Extract with Ethyl Acetate (3x). Wash organic layer with brine, dry over

  .
- Purification: Recrystallize from Ethanol/Water.

Protocol B: Carbonic Anhydrase Inhibition Assay (Stopped-Flow)

Objective: Determine

values for hCA isoforms.

- Principle: Monitor the physiological reaction

  via a pH indicator (Phenol Red).
- Reagents:
  - Buffer: 20 mM HEPES (pH 7.5), 20 mM

    .
  - Substrate:

    saturated water.
  - Indicator: 0.2 mM Phenol Red.
- Procedure:
  - Incubate enzyme (hCA I, II, IX, or XII) with the inhibitor (dissolved in DMSO, final conc < 1%) for 15 minutes at RT.
  - Mix enzyme-inhibitor solution with substrate solution in a Stopped-Flow apparatus (e.g., Applied Photophysics).
  - Monitor absorbance decay at 557 nm.

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- Calculation:
  - Determine initial velocity (

) from the linear portion of the curve.
  - Calculate

    using non-linear regression (GraphPad Prism).
  - Convert to

    using the Cheng-Prusoff equation:

    .

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